

Technical Guide: Safety and Handling of 2-Isobutyrylcyclohexanone

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Compound of Interest

Compound Name: 2-Isobutyrylcyclohexanone

Cat. No.: B1365007

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety and handling precautions for **2-Isobutyrylcyclohexanone** (CAS No. 39207-65-3). The information herein is compiled from safety data sheets and chemical databases to ensure safe laboratory practices.

Chemical Identification and Physical Properties

2-Isobutyrylcyclohexanone is a ketone with the molecular formula $C_{10}H_{16}O_2$.^{[1][2]} It is primarily used in laboratory settings for chemical synthesis.^[3]

Table 1: Physical and Chemical Properties of **2-Isobutyrylcyclohexanone**

Property	Value	Source
Molecular Formula	C10H16O2	[1][2]
Molecular Weight	168.23 g/mol	[1][2][4]
CAS Number	39207-65-3	[1][2][3][5]
Appearance	Liquid	[1][2]
Density	1.0076 g/mL at 25 °C	[1][2]
Refractive Index	n20/D 1.5006	[1][2]
Flash Point	104.4 °C (219.9 °F) - closed cup	[1][6]
Synonyms	2-(2-Methyl-1-oxopropyl)cyclohexanone, 2-isobutyrylcyclohexan-1-one	[1][4][5]

Hazard Identification and Classification

2-Isobutyrylcyclohexanone is classified as hazardous under the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals. The primary hazards are acute oral toxicity and serious eye irritation.[3][5][7][8][9][10]

Table 2: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Acute toxicity, Oral	Category 4	H302: Harmful if swallowed
Serious eye damage/eye irritation	Category 2A	H319: Causes serious eye irritation

Signal Word: Warning[1][10]

Hazard Pictogram:

- GHS07 (Exclamation Mark)[1][6]

Toxicological Summary

While specific LD50 values for **2-Isobutyrylcyclohexanone** are not readily available in the searched literature, its classification as Acute Toxicity, Oral (Category 4) indicates an LD50 range of 300 to 2000 mg/kg for oral exposure in rats. It is designated as causing serious eye irritation.^{[3][9][10]} The chemical, physical, and toxicological properties have not been thoroughly investigated.^[10]

Handling and Storage Precautions

Proper handling and storage procedures are crucial to minimize risk.

4.1. Engineering Controls:

- Work in a well-ventilated area, preferably under a chemical fume hood.

4.2. Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles or a face shield.^{[1][3]}
- Skin Protection: Wear protective gloves (e.g., nitrile rubber).^[6] Change contaminated clothing promptly.^[10]
- Respiratory Protection: If vapors or aerosols are generated, use a respirator with an appropriate filter (e.g., type ABEK).^[10]

4.3. General Hygiene:

- Wash hands thoroughly after handling.^{[3][10]}
- Do not eat, drink, or smoke in the laboratory.^[3]
- Keep away from food and drink.

4.4. Storage:

- Store in a tightly closed container.^{[3][10]}

- Keep in a cool, well-ventilated place.
- Classified as a combustible liquid (Storage Class Code 10).[1][6]

First Aid Measures

Table 3: First Aid Procedures

Exposure Route	First Aid Measures
Ingestion	If swallowed, call a POISON CENTER or doctor if you feel unwell.[3][5] Immediately make the victim drink water (two glasses at most). Consult a physician.[3]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[3][5] If eye irritation persists, get medical advice/attention.[3] Call an ophthalmologist.[3]
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with water/shower.[3]
Inhalation	Move the person into fresh air.[3][5]

Accidental Release Measures

- Personal Precautions: Avoid contact with the substance. Do not breathe vapors or aerosols. Ensure adequate ventilation.[3]
- Environmental Precautions: Prevent the product from entering drains.[3][10]
- Containment and Cleanup: Cover drains. Collect, bind, and pump off spills. Absorb with liquid-absorbent material. Dispose of properly.[3]

Experimental Protocols

The following are summaries of standard OECD guidelines relevant to the known hazards of **2-Isobutyrylcyclohexanone**.

7.1. OECD Guideline 405: Acute Eye Irritation/Corrosion

This test guideline describes the procedure for evaluating the potential of a substance to cause eye irritation or corrosion.

- Principle: A single dose of the test substance is applied to the conjunctival sac of one eye of an albino rabbit, with the other eye serving as a control.[\[3\]](#)[\[7\]](#)
- Methodology:
 - Animal Selection: Healthy, adult albino rabbits are used.
 - Dose Application: 0.1 mL of a liquid or 0.1 g of a solid is instilled into the conjunctival sac. The eyelids are held together for about one second.[\[11\]](#)
 - Observation: The eyes are examined at 1, 24, 48, and 72 hours after application.[\[3\]](#) The observation period can be extended up to 21 days to assess the reversibility of effects.[\[5\]](#)
 - Scoring: Lesions of the cornea, iris, and conjunctiva are scored numerically.
- Evaluation: The scores are evaluated in conjunction with the nature and severity of the lesions to determine the irritation potential.[\[3\]](#)

7.2. OECD Guideline 404: Acute Dermal Irritation/Corrosion

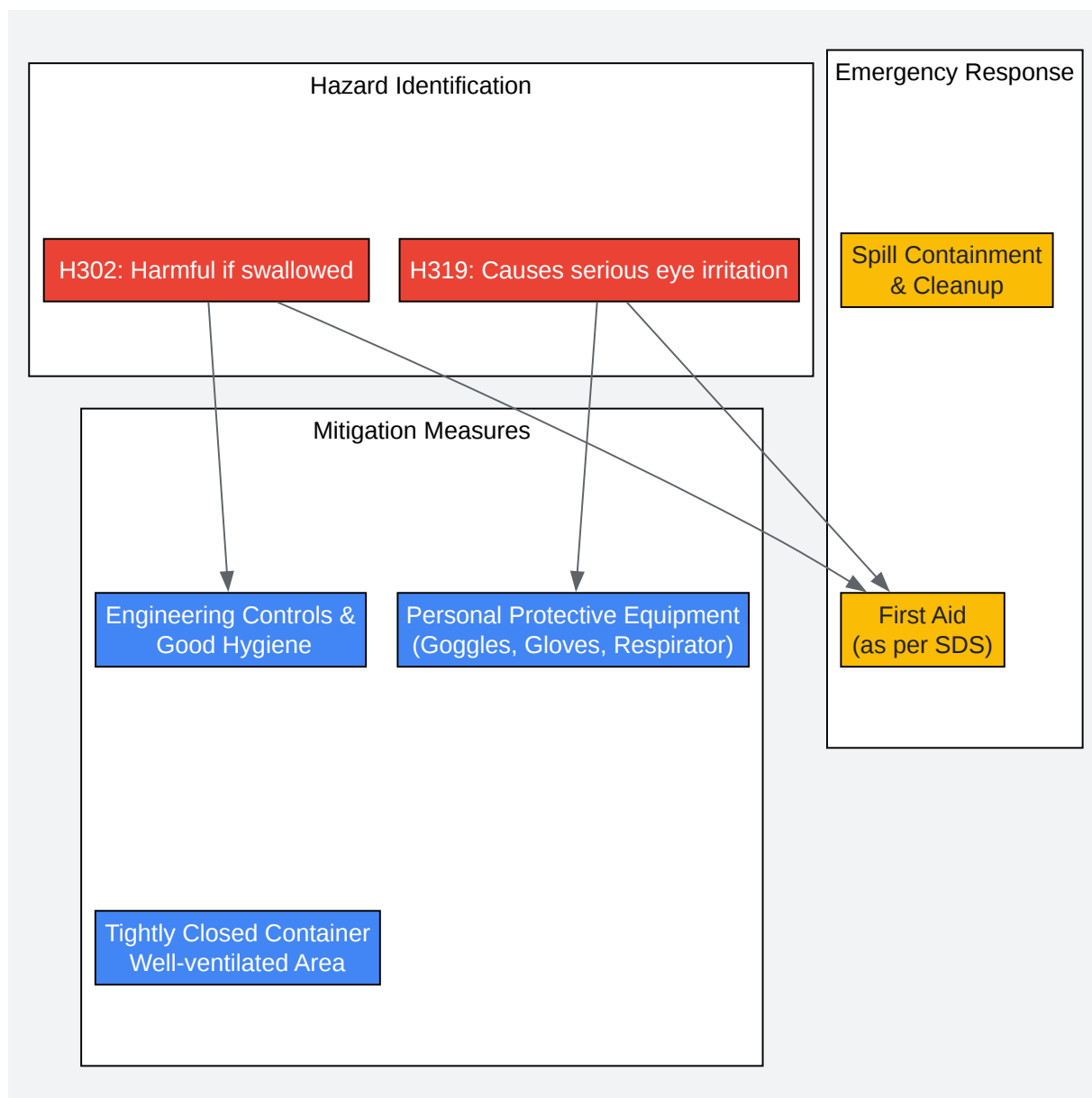
This guideline details the method for assessing the potential of a substance to cause skin irritation or corrosion.

- Principle: The test substance is applied to a small area of the skin of an albino rabbit.[\[1\]](#)[\[12\]](#)
- Methodology:
 - Animal Selection: Healthy, young adult albino rabbits are used.

- Dose Application: 0.5 mL of a liquid or 0.5 g of a solid is applied to a shaved area of skin (approximately 6 cm²) and covered with a gauze patch.[\[1\]](#)
- Exposure: The exposure duration is 4 hours.[\[1\]](#)
- Observation: The skin is examined for erythema and edema at 60 minutes, and then at 24, 48, and 72 hours after patch removal. Observations can continue for up to 14 days.[\[6\]](#)[\[13\]](#)
- Evaluation: The severity of skin reactions is scored. If the effects persist to the end of the 14-day observation period, the substance is considered an irritant.[\[1\]](#)

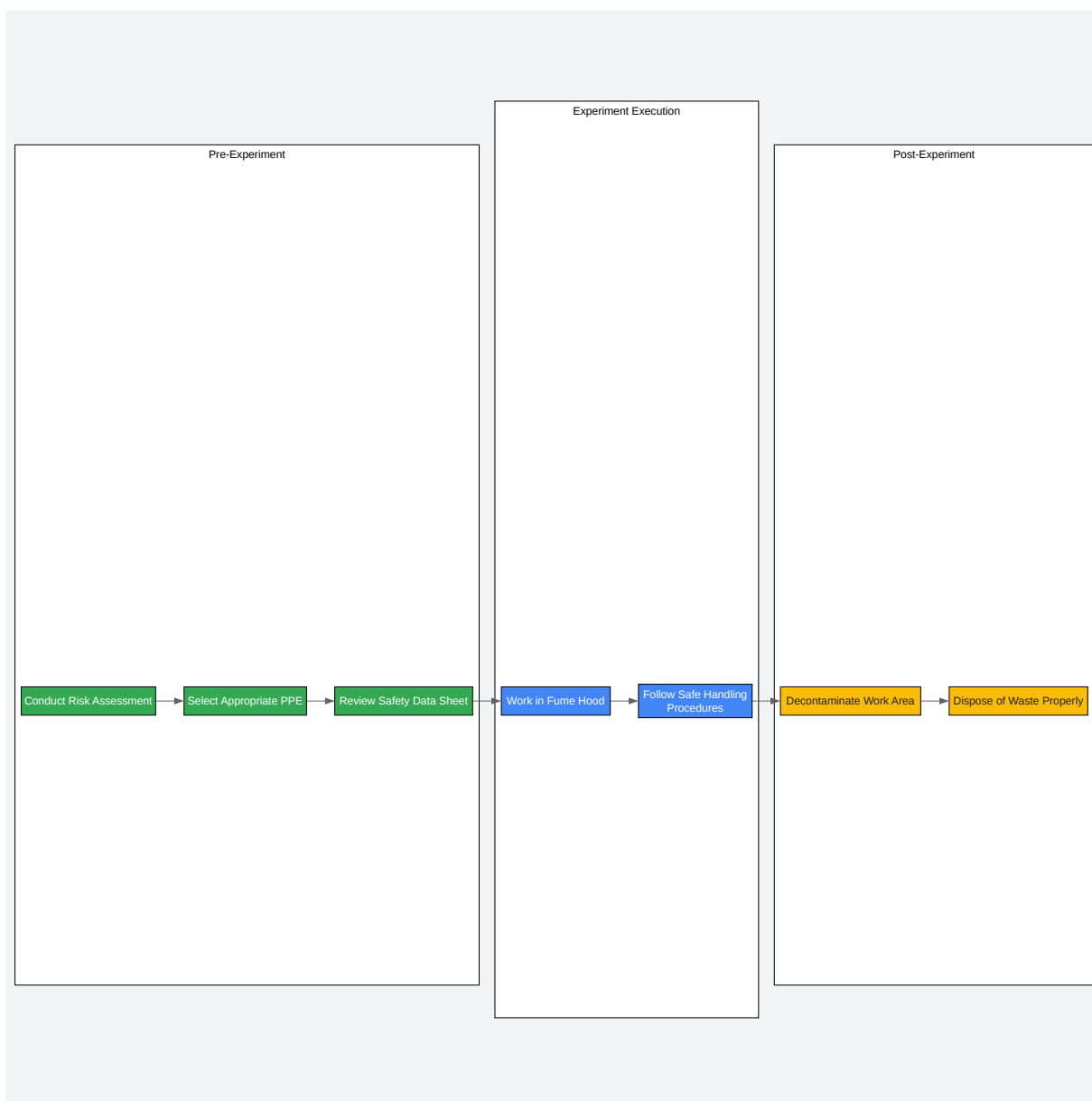
Visualized Workflows

The following diagrams illustrate key safety and logical workflows for handling **2-Isobutyrylcyclohexanone**.



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Caption: Hazard Identification and Mitigation Workflow for **2-Isobutyrylcyclohexanone**.



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